

Personal protective equipment for handling 1-methylcyclohex-2-en-1-ol

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Compound of Interest

Compound Name: 1-methylcyclohex-2-en-1-ol

Cat. No.: B1345100

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Essential Safety and Handling Guide for 1-Methylcyclohex-2-en-1-ol

For laboratory professionals engaged in drug development and scientific research, the proper handling of chemical reagents is paramount. This guide provides immediate, essential safety and logistical information for the use of **1-methylcyclohex-2-en-1-ol**, with a focus on personal protective equipment (PPE), operational protocols, and disposal plans. Adherence to these procedures is critical for minimizing risks and fostering a safe research environment.

Chemical Identifier:

- Name: **1-Methylcyclohex-2-en-1-ol**
- CAS Number: 23758-27-2
- Molecular Formula: C₇H₁₂O
- Molecular Weight: 112.17 g/mol [1][2][3]

Immediate Safety and Personal Protection

1-Methylcyclohex-2-en-1-ol is a flammable liquid and vapor that can cause skin irritation and may cause an allergic skin reaction.[4] It may also be fatal if swallowed and enters airways.[4] Therefore, strict adherence to PPE protocols is mandatory.

Engineering Controls: Always handle **1-methylcyclohex-2-en-1-ol** in a well-ventilated area, preferably within a chemical fume hood.^[4] Ensure that eyewash stations and safety showers are readily accessible. Electrical and ventilating equipment should be explosion-proof.^[4]

Personal Protective Equipment (PPE): A comprehensive PPE strategy is the first line of defense against exposure.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Wear safety glasses with side-shields or chemical safety goggles.	To prevent eye contact.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and flame-retardant antistatic protective clothing, such as a lab coat, are required.	To prevent skin contact which can cause irritation and allergic reactions. ^[4]
Respiratory Protection	If ventilation is inadequate or if there is a risk of inhalation of vapors or aerosols, use a NIOSH-approved respirator with an appropriate organic vapor cartridge. ^[4]	To prevent respiratory tract irritation.

Quantitative Data for Safe Handling

A thorough understanding of the physical and chemical properties of **1-methylcyclohex-2-en-1-ol** is crucial for safe handling and storage.

Property	Value	Source
Boiling Point	175 - 177 °C (347 - 351 °F)	[4]
Density	0.844 g/cm³ at 25 °C (77 °F)	[4]
Flash Point	Combustible liquid	[4]

Operational Plan: Step-by-Step Handling Procedure

1. Preparation:

- **Don Appropriate PPE:** Before entering the laboratory, ensure you are wearing a lab coat, safety glasses, and closed-toe shoes. Put on chemical-resistant gloves before handling the chemical.
- **Work Area Setup:** All work with **1-methylcyclohex-2-en-1-ol** must be conducted in a certified chemical fume hood to minimize inhalation exposure.[4]
- **Gather Materials:** Assemble all necessary equipment and reagents before starting the experiment to avoid leaving the designated work area.

2. Handling and Use:

- **Dispensing:** Use a graduated cylinder or a calibrated pipette to measure and dispense the required amount of **1-methylcyclohex-2-en-1-ol**.
- **Avoid Inhalation and Contact:** Do not breathe vapors or aerosols.[4] Avoid contact with skin and eyes.
- **Prevent Ignition:** Keep away from heat, sparks, open flames, and hot surfaces.[4] Use only non-sparking tools and take precautionary measures against static discharge.[4]

3. Storage:

- **Container:** Keep the container tightly closed in a dry and well-ventilated place.[4][5]
- **Conditions:** Store away from heat and sources of ignition.[4][5] The chemical is light and air-sensitive; store under an inert gas.[4]

Disposal Plan: Managing Chemical Waste

1. Waste Identification and Collection:

- **Categorization:** Classify waste containing **1-methylcyclohex-2-en-1-ol** as hazardous chemical waste.

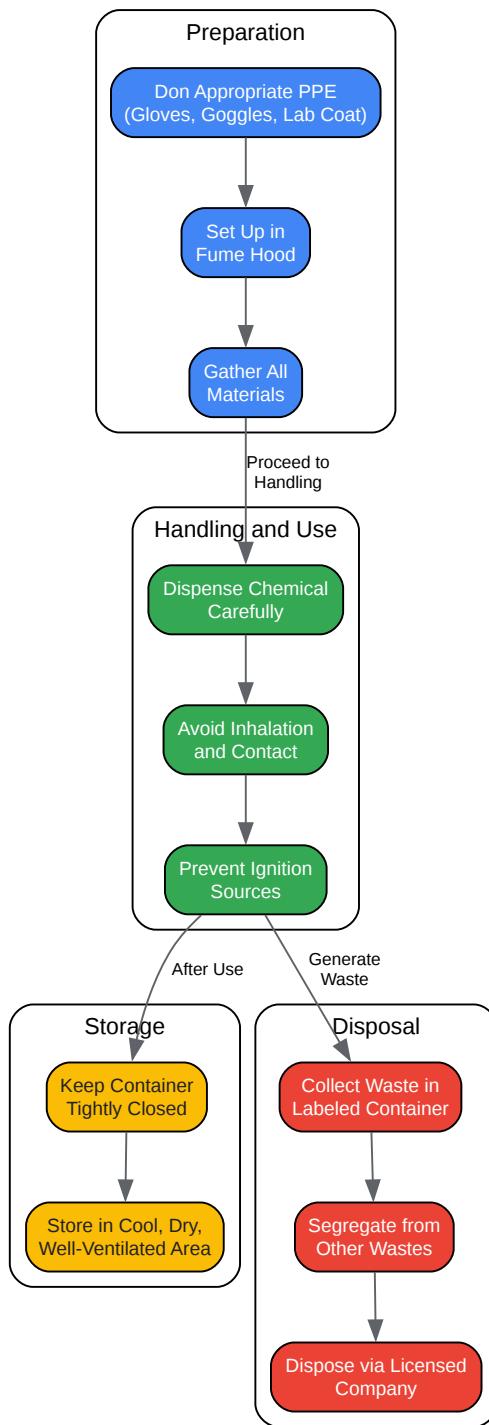
- Segregation: Keep this waste separate from other waste streams to prevent accidental reactions.
- Containerization: Collect liquid waste in a designated, properly labeled, and sealed container. Solid waste contaminated with the chemical (e.g., paper towels, gloves) should be collected in a separate, clearly marked container.

2. Disposal Procedure:

- Licensed Disposal: Arrange for the disposal of chemical waste through a licensed hazardous waste disposal company.
- Regulatory Compliance: Ensure that all local, state, and federal regulations for hazardous waste disposal are strictly followed.
- Empty Containers: Decontaminate empty containers by rinsing them three times with a suitable solvent (e.g., acetone, ethanol) in a fume hood. The rinsate should be collected as hazardous waste. Puncture the container to prevent reuse.

Visual Workflow for Safe Handling and Disposal

Workflow for Safe Handling and Disposal of 1-Methylcyclohex-2-en-1-ol

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Caption: Safe handling and disposal workflow for **1-methylcyclohex-2-en-1-ol**.

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